

Introduction: The Strategic Value of a Trifunctional Scaffolding

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Compound of Interest

Compound Name: *Methyl 4-chloro-2-formylbenzoate*

CAS No.: 1001336-16-8

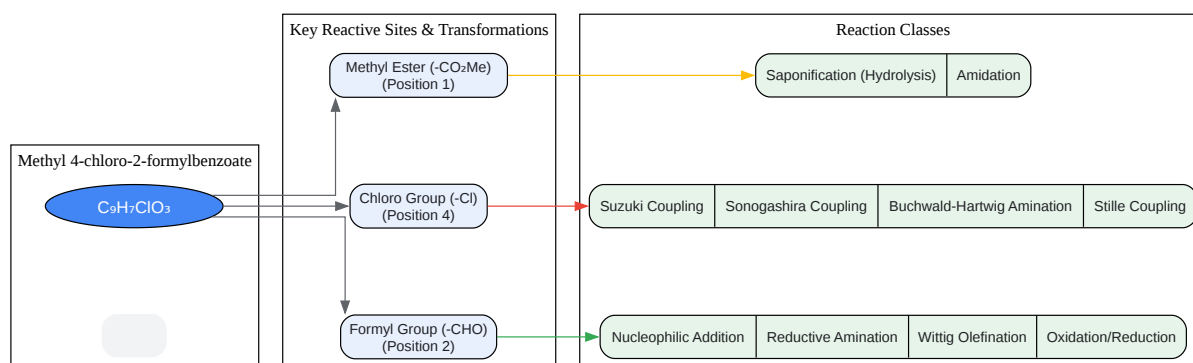
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Methyl 4-chloro-2-formylbenzoate (CAS No. 1001336-16-8) is a meticulously designed aromatic building block of significant interest to researchers in medicinal chemistry and advanced organic synthesis.^{[1][2]} Its strategic value lies in the orthogonal reactivity of its three distinct functional groups: a reactive aldehyde, a versatile chloro substituent amenable to cross-coupling, and a methyl ester that can be readily modified. This trifunctional arrangement allows for sequential and site-selective transformations, making it an ideal starting material for the construction of complex molecular architectures, particularly in the synthesis of novel heterocyclic systems and drug candidates.^[3] This guide provides a detailed exploration of the core reactions involving this scaffold, offering mechanistic insights and field-proven protocols for its effective utilization.

Core Reactivity Analysis: A Trifecta of Synthetic Opportunities

The synthetic utility of **Methyl 4-chloro-2-formylbenzoate** stems from the distinct chemical behavior of its three primary functional groups. The electron-withdrawing nature of the methyl ester and chloro groups enhances the electrophilicity of the aromatic ring and, critically, activates the aldehyde group towards nucleophilic attack.



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Caption: Overview of the three reactive centers of **Methyl 4-chloro-2-formylbenzoate**.

Reactions of the Aldehyde Group: The Gateway to Molecular Complexity

The formyl group is the most electrophilic site on the molecule and typically reacts first with a wide range of nucleophiles.[4] Its reactivity is amplified by the electron-withdrawing effects of the adjacent ester and the para-chloro substituent.

Nucleophilic Addition

Strong, irreversible nucleophiles such as Grignard reagents and organolithiums readily add to the aldehyde to form secondary alcohols.[5] This reaction provides a powerful method for creating new carbon-carbon bonds. The aldehyde can also undergo reversible addition with weaker nucleophiles.[4]

Reductive Amination

A cornerstone of medicinal chemistry, reductive amination converts the aldehyde into a diverse range of secondary or tertiary amines. The reaction proceeds via the formation of an imine or iminium ion intermediate with a primary or secondary amine, respectively, which is then reduced in situ, typically with a mild hydride reagent like sodium triacetoxyborohydride (STAB). This one-pot procedure is highly efficient for building libraries of substituted benzylamines.

Wittig Olefination

The Wittig reaction provides a reliable route to convert the aldehyde into an alkene. A phosphorus ylide, generated from a phosphonium salt, attacks the aldehyde to form a C=C double bond, offering a method to introduce vinyl functionalities with predictable stereochemistry.

Reduction and Oxidation

The aldehyde is selectively reduced to a primary alcohol using mild reducing agents like sodium borohydride (NaBH_4).^[6] The ester group remains unaffected under these conditions, demonstrating the chemoselectivity of the reaction. Conversely, the aldehyde can be oxidized to a carboxylic acid using reagents like potassium permanganate or Jones reagent, although care must be taken to avoid side reactions.^[7] Aldehydes are known to be sensitive to air oxidation, which can be catalyzed by light and transition metals.^{[7][8]}

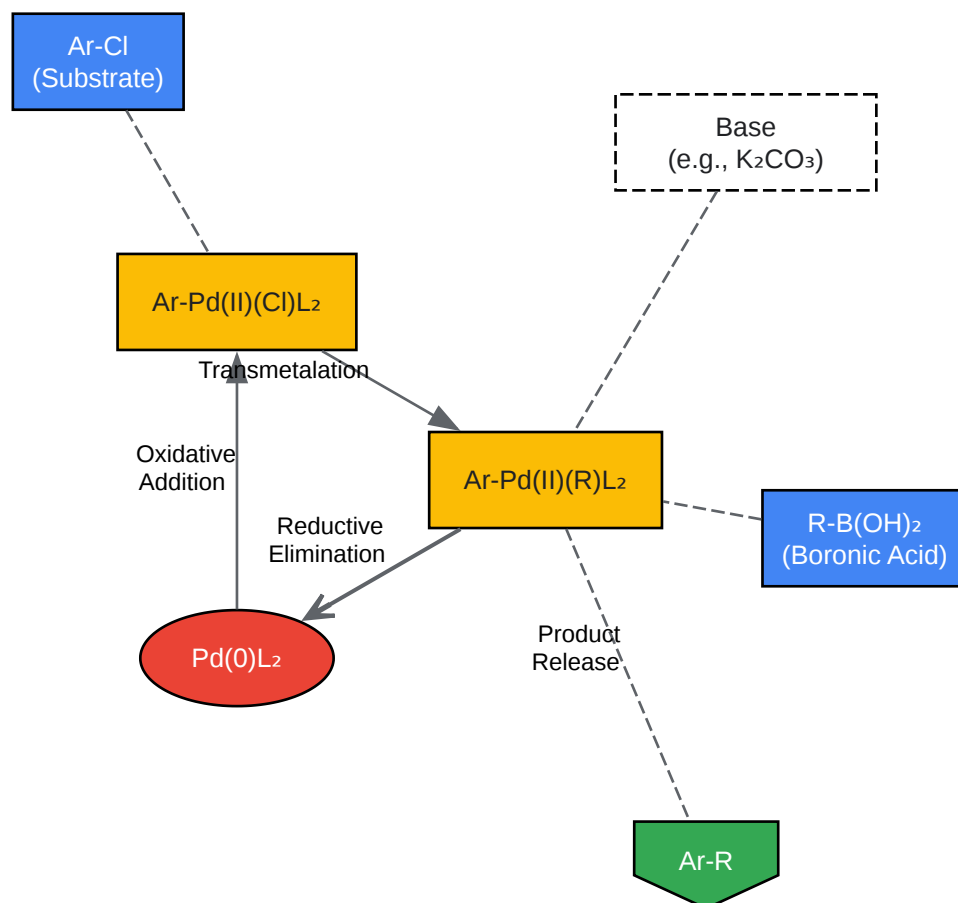
Palladium-Catalyzed Cross-Coupling at the C-Cl Bond

The chloro substituent at the C4 position is a key handle for building molecular complexity through transition-metal-catalyzed cross-coupling reactions.^{[9][10]} These reactions are fundamental to modern drug discovery for constructing biaryl systems and other C-C, C-N, and C-O bonds.

Suzuki-Miyaura Coupling

This reaction couples the aryl chloride with an organoboron reagent (e.g., a boronic acid or ester) and is one of the most widely used C-C bond-forming reactions. The choice of a

palladium catalyst and a suitable ligand, often a bulky, electron-rich phosphine like XPhos, is critical for achieving high yields, especially with a relatively unreactive aryl chloride.[11]



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